

Administration Protocol for Phentermine in Diet-Induced Obese Mice

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Compound of Interest

Compound Name: *lornamin*

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction: Phentermine is a sympathomimetic amine approved for short-term management of obesity. It primarily acts as an appetite suppressant by stimulating the release of neurotransmitters such as norepinephrine, dopamine, and serotonin in the hypothalamus.[1][2][3] In preclinical research, diet-induced obese (DIO) mice are a common model to study the efficacy and mechanism of anti-obesity drugs like phentermine. This document provides a detailed protocol for the administration of phentermine to DIO mice, based on established methodologies.

Data Presentation

Table 1: Summary of Phentermine Administration Protocols and Effects in DIO Mice

| Parameter | Study 1 | Study 2 | Study 3 |
|----------------------------|---|---|---|
| Mouse Strain | C57BL/6 | Male Albino Mice | C57BL/6 |
| Diet for Obesity Induction | 60% high-fat diet (HFD) | Not specified (Normal lab mice) | 60% high-fat diet (HFD) |
| Duration of HFD | 4 weeks | Not applicable | Not specified |
| Phentermine Dosage | 5 mg/kg/day[4] | 0.3 mg/kg/day[5][6] | 10 mg/kg/day (in combination)[7][8] |
| Administration Route | Oral gavage[4] | Oral gavage[5][6] | Intraperitoneal (i.p.) injection[8] |
| Treatment Duration | 8 weeks[4] | 4 weeks[5][6] | 21 days[7][8] |
| Effect on Body Weight | Significant reduction compared to HFD control[4] | Significant drop in body weight[5][6] | Significant reduction alone and in combination with Liraglutide[7][8] |
| Effect on Food Intake | Significant reduction compared to HFD control[4] | Considerable drop in daily food consumption[5][6] | Not specified |
| Effect on Fat Mass | Reduction in total, visceral, and subcutaneous fat[4] | Reduction in epididymal fat pad weight[5][6] | Not specified |

Experimental Protocols

Induction of Diet-Induced Obesity (DIO)

This protocol describes the induction of obesity in mice using a high-fat diet.

Materials:

- 6-week-old male C57BL/6 mice[4]
- Standard chow diet (10% fat)[4]

- High-fat diet (HFD) (60% fat)[4]
- Animal caging with controlled environment (12-h light/dark cycle, 25°C, 50-60% humidity)[4]

Procedure:

- Acclimatize 6-week-old male C57BL/6 mice for one week with free access to a standard chow diet and water.[4]
- After acclimatization, switch the diet of the experimental group to a 60% high-fat diet.[4]
- Maintain the control group on the standard 10% fat chow diet.[4]
- Continue the respective diets for a minimum of 4 weeks to induce a significant increase in body weight and fat accumulation in the HFD group compared to the control group.[4]
- Monitor body weight and food intake weekly.

Phentermine Administration

This protocol details the preparation and administration of phentermine to DIO mice.

Materials:

- Phentermine hydrochloride (or equivalent)
- Vehicle (e.g., sterile water, saline, or 0.5% Tween 80 in distilled water[5])
- Oral gavage needles or intraperitoneal injection supplies
- Animal scale

Procedure:

A. Preparation of Phentermine Solution:

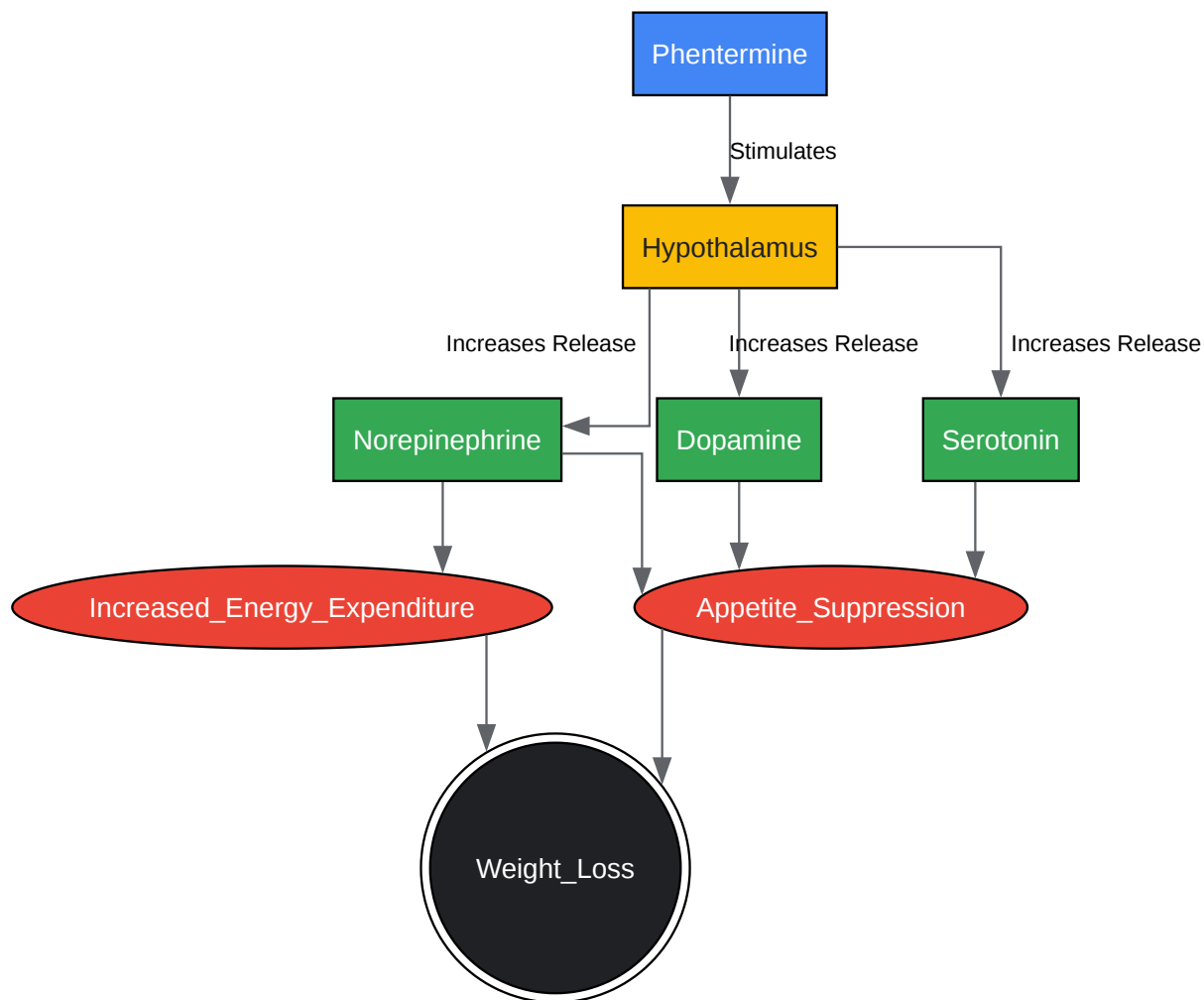
- Calculate the required amount of phentermine based on the desired dosage (e.g., 5 mg/kg/day) and the average body weight of the mice.

- For oral administration, pulverize a phentermine tablet and emulsify it in a suitable vehicle like Tween 80, then dilute with distilled water to the final concentration.[5]
- For intraperitoneal injection, dissolve phentermine hydrochloride in sterile saline.

B. Administration:

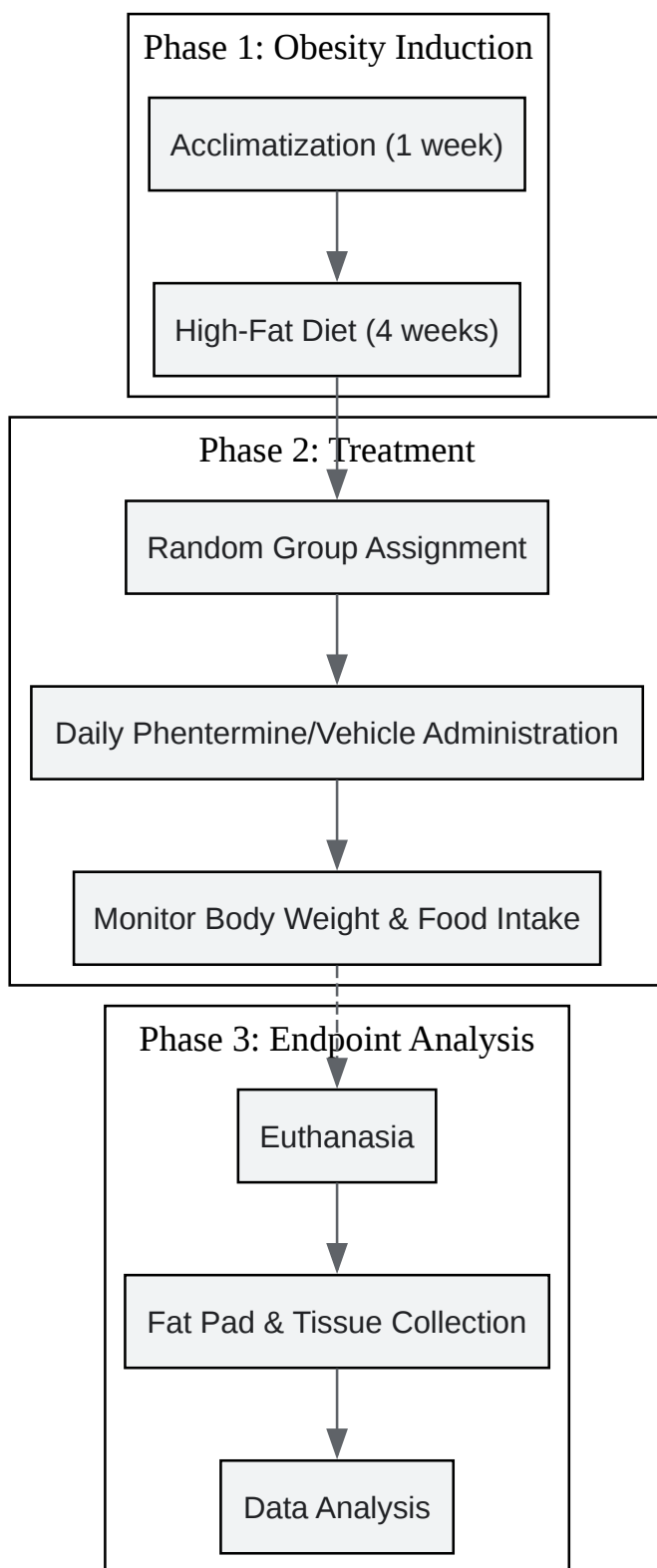
- Weigh each mouse to determine the precise volume of the phentermine solution to be administered.
- Administer the calculated dose of phentermine or vehicle control to the respective groups.
 - Oral Gavage: Administer the solution carefully into the esophagus using a flexible oral feeding needle.[4][5]
 - Intraperitoneal Injection: Inject the solution into the peritoneal cavity.[8]
- Administer the treatment once daily, typically in the morning.[4][5][8]
- Continue the treatment for the planned duration of the study (e.g., 4-8 weeks).[4][5]
- Monitor body weight, food intake, and any adverse effects throughout the treatment period.

Mandatory Visualizations



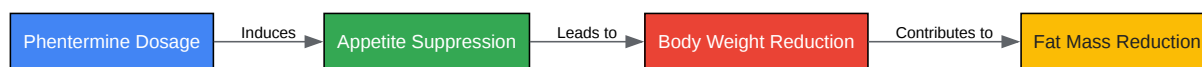
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Caption: Phentermine's mechanism of action in the hypothalamus.



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Caption: Experimental workflow for phentermine studies in DIO mice.



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Caption: Logical relationship of phentermine's effects on obesity.

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- To cite this document: BenchChem. [Administration Protocol for Phentermine in Diet-Induced Obese Mice]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1262140#administration-protocol-for-phentermine-in-diet-induced-obese-mice>]

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